Application Note: Preparation & Characterization of Metal Complexes with 3-Methyl-2-nitrobenzhydrazide[1]

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Compound of Interest

Compound Name:	*3-Methyl-2-nitrobenzhydrazide*
CAS No.:	*1016745-70-2*
Cat. No.:	*B3072469*

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Executive Summary

This technical guide details the protocol for the synthesis, purification, and coordination of **3-Methyl-2-nitrobenzhydrazide** (CAS 1016745-70-2), a specialized ligand with significant potential in metallodrug development.[1]

Hydrazide ligands containing nitro and methyl substitutions are increasingly investigated for their antimicrobial and anticancer properties.[1] The electron-withdrawing nitro group (

) at the ortho position to the hydrazide moiety, combined with the steric influence of the meta-methyl group, creates a unique electronic environment for metal coordination.[1] This guide provides a rational, step-by-step workflow to synthesize the ligand from its ester precursor and subsequently generate transition metal complexes (Cu(II), Co(II), Ni(II), Zn(II)).[1]

Ligand Synthesis Protocol

The synthesis of **3-Methyl-2-nitrobenzhydrazide** is achieved via nucleophilic acyl substitution (hydrazinolysis) of the corresponding methyl ester.[1] This method is preferred over direct

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reaction with the acid due to milder conditions and higher purity.[1]

Reagents & Materials

Reagent	CAS No.[1][2][3][4][5][6][7][8][9]	Function	Purity Grade
Methyl 3-methyl-2-nitrobenzoate	22621-41-6	Precursor	>98%
Hydrazine Hydrate	7803-57-8	Nucleophile	80% or 98%
Ethanol (Absolute)	64-17-5	Solvent	ACS Reagent
Diethyl Ether	60-29-7	Washing Agent	ACS Reagent

Step-by-Step Procedure

- Dissolution: In a 250 mL round-bottom flask, dissolve 10.0 mmol (1.95 g) of Methyl 3-methyl-2-nitrobenzoate in 30 mL of absolute ethanol.
- Addition: Add 50.0 mmol (2.5 g, ~2.5 mL) of Hydrazine Hydrate dropwise to the stirring solution at room temperature.
  - Note: A large excess (5 equivalents) is used to prevent the formation of the di-hydrazide byproduct.
- Reflux: Equip the flask with a reflux condenser and heat the mixture to reflux (~78°C) for 4–6 hours.
  - Monitoring: Monitor reaction progress via TLC (SiO_2, Ethyl Acetate:Hexane 1:1).[1] The starting ester spot (

) should disappear, replaced by the lower

    hydrazide spot.[1]
- Precipitation: Allow the reaction mixture to cool slowly to room temperature. If precipitation does not occur, reduce the solvent volume by 50% using a rotary evaporator and cool in an ice bath (

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) for 2 hours.

- Filtration: Filter the resulting solid under vacuum.
- Purification: Wash the crude solid with cold ethanol (2 x 5 mL) followed by diethyl ether (2 x 10 mL) to remove unreacted hydrazine.
  - Recrystallization:[1][10] If necessary, recrystallize from hot ethanol/water (9:1 v/v).[1]
- Drying: Dry the product in a vacuum desiccator over anhydrous

.

Validation Criteria

- Appearance: White to pale yellow crystalline solid.[1]
- Yield: Expected >75%.
- Melting Point: Determine experimentally (Expected range based on analogs: 150–160°C).

Metal Complex Preparation Protocol

This protocol describes the synthesis of M(II) complexes where M = Cu, Co, Ni, Zn.[1][11] The ligand typically acts as a bidentate NO donor, coordinating through the carbonyl oxygen and the terminal amino nitrogen.[1]

General Reaction Scheme

(Note: Stoichiometry may vary (1:1 or 1:2) depending on the metal salt and reaction conditions.[1] 1:2 is standard for neutral bidentate ligands).[1]

Experimental Workflow

- Ligand Solution: Dissolve 2.0 mmol of **3-Methyl-2-nitrobenzhydrazide** in 20 mL of hot absolute ethanol.
- Metal Salt Solution: Separately, dissolve 1.0 mmol of the metal salt (e.g.,

,

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) in 10 mL of ethanol.

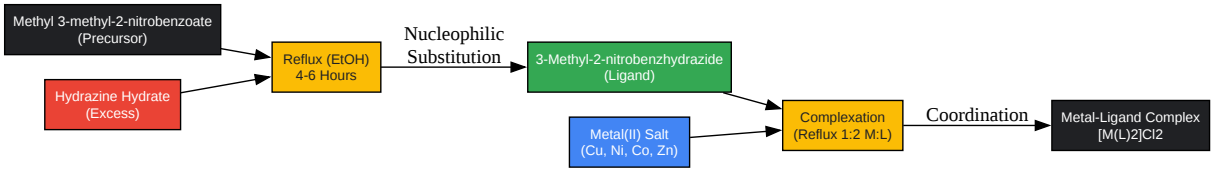
- Optimization: For Acetate salts, add 2-3 drops of glacial acetic acid to prevent hydrolysis. [1]

- Complexation: Add the metal salt solution dropwise to the hot ligand solution with continuous magnetic stirring.
- Reflux: Reflux the mixture for 3–5 hours.
  - Observation: A distinct color change (e.g., Green

    Blue/Brown) indicates complex formation.[1]
- Isolation: Cool the mixture to room temperature. The complex typically precipitates as a colored solid.[1]
- Washing: Filter the precipitate and wash thoroughly with hot ethanol (to remove unreacted ligand) and ether.[1]
- Drying: Dry in a vacuum oven at 50°C for 12 hours.

Visual Workflows

Figure 1: Synthesis Pathway & Logic

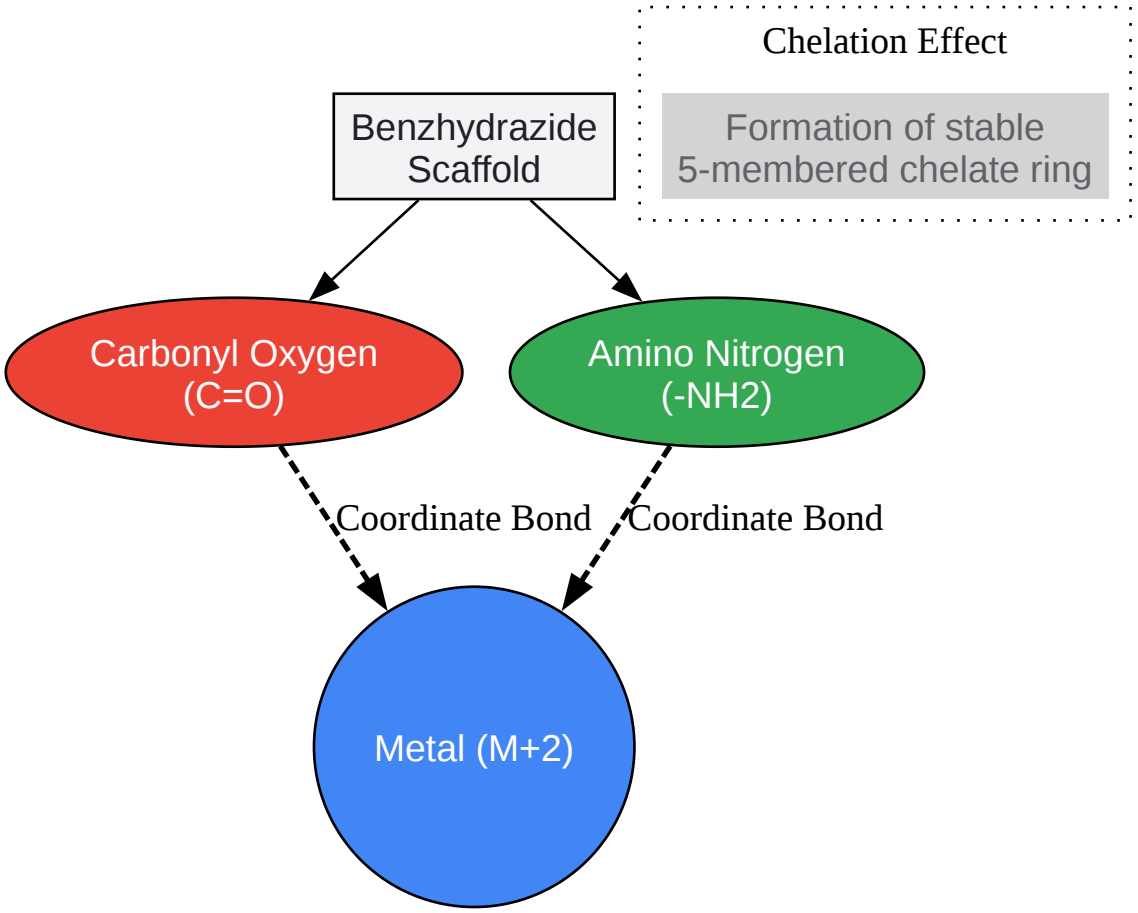


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Caption: Step-by-step synthetic route from ester precursor to final metal complex.

Figure 2: Coordination Mode (Proposed)

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Caption: Bidentate coordination mode forming a stable 5-membered chelate ring with the metal center.

Characterization & Validation Strategy

To ensure scientific integrity, the following analytical data must be collected to validate the structure.

Infrared Spectroscopy (FT-IR)

Comparison of the free ligand vs. the metal complex is critical to prove coordination.

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Functional Group	Ligand Frequency ( )	Complex Frequency ( )	Mechanistic Insight
(Amide I)	1650–1670	1610–1630	Red shift indicates coordination via Oxygen.
	3200–3300	Shifted/Broadened	Indicates involvement of Nitrogen in bonding.
	—	450–500	New band confirming Metal-Oxygen bond.
	—	400–450	New band confirming Metal-Nitrogen bond.

Electronic Spectroscopy (UV-Vis)

- Ligand: Expect intense bands at 270–350 nm due to and transitions.[1]
- Complexes: Look for lower energy d-d transitions in the visible region (400–800 nm) to determine geometry:
  - Cu(II): Broad band ~600–700 nm (Distorted Octahedral).[1]
  - Ni(II): Multiple bands (Octahedral) or single band (Square Planar).
  - Zn(II): No d-d transitions (Diamagnetic,); used as a structural reference.[1]

Molar Conductance

- Dissolve complex in DMSO or DMF (

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M).

- Values:
  - Non-electrolyte: < 20

    (Indicates anions are coordinated inside the sphere).
  - 1:2 Electrolyte: > 140

    (Indicates anions are free outside the sphere).

Applications in Drug Development[1][10][12]

Researchers utilizing this protocol are typically investigating the following biological activities, as seen in structural analogs:

- Antimicrobial Action: The nitro group enhances lipophilicity, potentially aiding penetration of bacterial cell walls.[1] The hydrazide moiety can inhibit enzymatic pathways.[1]
- DNA Binding: Planar metal complexes (especially Cu(II)) can intercalate into DNA base pairs, acting as potential chemotherapeutic agents.[1]
- Safety Note: Nitro-aromatics can be energetic or toxic.[1] Handle all precursors and products in a fume hood.[1] Avoid high temperatures (>100°C) with dry nitro compounds.[1]

References

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